

Application Notes and Protocols for Maleysulfathiazole in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Maleysulfathiazole

Cat. No.: B1616621

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **maleysulfathiazole** stock solutions in cell culture experiments. Due to the limited availability of data for **maleysulfathiazole**, the provided information on physicochemical properties and the proposed mechanism of action are based on its parent compound, sulfathiazole. Researchers should perform their own validation experiments to determine the optimal conditions for their specific cell lines and assays.

Physicochemical Properties

The following table summarizes the known physicochemical properties of sulfathiazole, which are presumed to be similar to **maleysulfathiazole**.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N ₃ O ₂ S ₂ (Sulfathiazole)	
Molecular Weight	255.32 g/mol (Sulfathiazole)	
Appearance	White to creamy-white crystalline powder	
Melting Point	200-202 °C	
Water Solubility	Insoluble (<0.1 g/100 mL at 21 °C)	
Solubility in other solvents	Soluble in dilute aqueous acid and base. Slightly soluble in DMSO. Insoluble in ethanol.	
pKa	7.1	
Stability	Stable, but may be sensitive to heat, air, and light during long-term storage. Incompatible with strong oxidizing agents.	

Experimental Protocols

Protocol 1: Preparation of Maleylsulfathiazole Stock Solution (100 mM in DMSO)

This protocol describes the preparation of a 100 mM stock solution of **maleylsulfathiazole** in dimethyl sulfoxide (DMSO). Due to the poor aqueous solubility of sulfathiazole derivatives, DMSO is recommended as the solvent.

Materials:

- **Maleylsulfathiazole** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 2 mL)

- Calibrated analytical balance
- To cite this document: BenchChem. [Application Notes and Protocols for Maleylsulfathiazole in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1616621#maleylsulfathiazole-stock-solution-preparation-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com